

Linarin vehicle selection for animal studies

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Compound Focus: Linarin

CAS No.: 480-36-4

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Linarin Vehicle & Dosing in Animal Models

Administration Route	Vehicle Composition	Dosage Information	Animal Model	Purpose / Effect Observed
Intraperitoneal (IP) Injection [1]	5% DMSO in saline [1]	35, 70, and 140 mg/Kg [1]	Mice (Kunming strain) [1]	Acetylcholinesterase (AChE) inhibition in the brain [1]
Oral (Dietary Supplement) [2] [3]	Mixed into basal diet [2] [3]	150 mg per Kg of feed [2] [3]	Weaned piglets [2] [3]	Improved intestinal barrier function, modulation of gut microbiota [2] [3]

Detailed Experimental Protocols

Here is a more detailed look at the methodologies from the key studies referenced above.

Protocol for Intraperitoneal Injection in Mice [1]

This study investigated the acetylcholinesterase (AChE) inhibitory activity of **Linarin**.

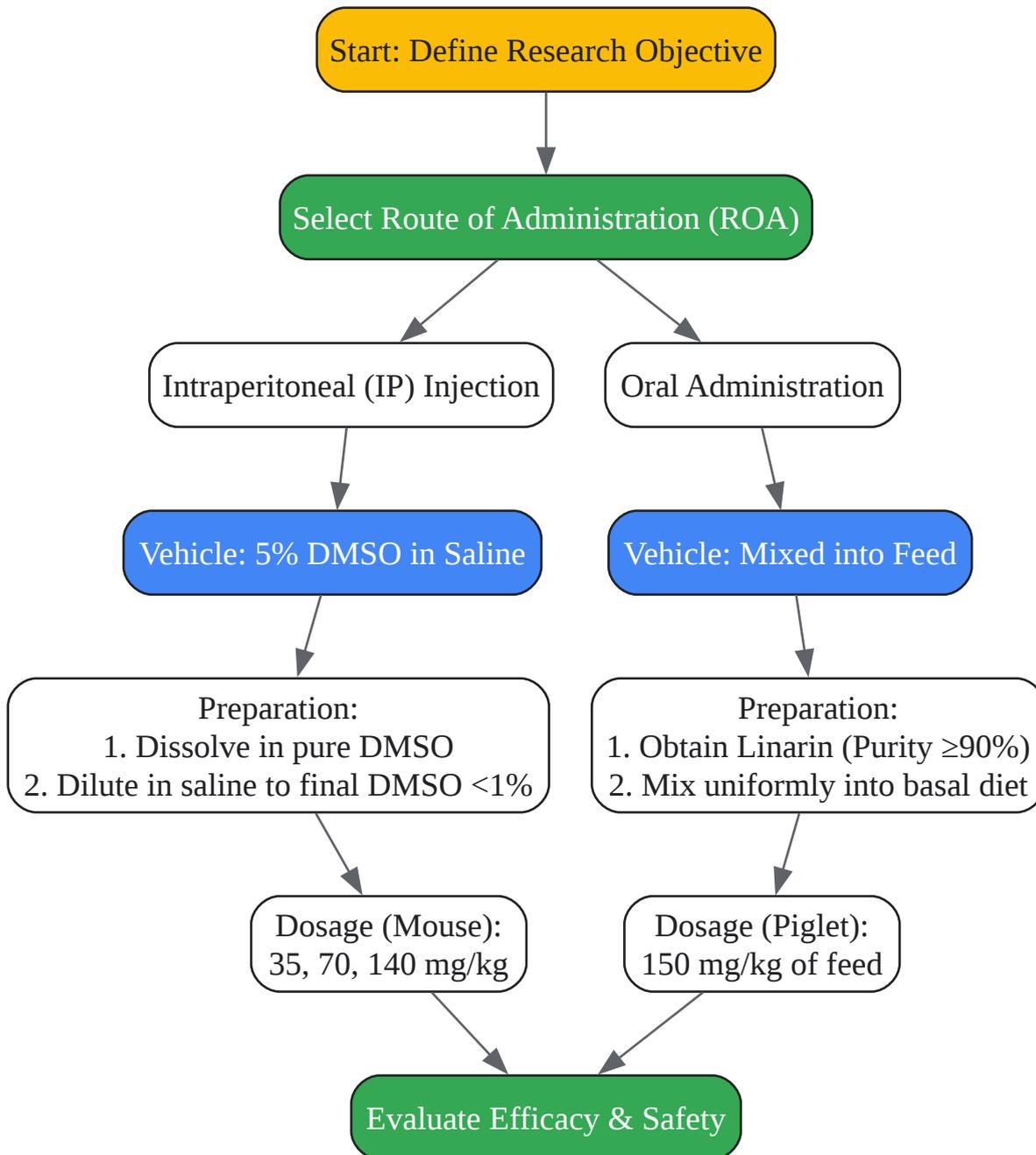
- **Vehicle Preparation:** **Linarin** was first dissolved in pure DMSO and then further diluted in normal saline to achieve a final concentration of **5% DMSO**. The study notes that the final DMSO concentration in the administered solution was kept below 1% [1].
- **Dosing Regimen:** A single intraperitoneal injection was administered.
- **Experimental Groups:** Mice were randomly divided into groups receiving either the vehicle (5% DMSO in saline), a positive control (Huperzine A, 0.5 mg/Kg), or **Linarin** at 35, 70, and 140 mg/Kg.
- **Tissue Collection:** Animals were sacrificed 30 minutes after the injection, and brain tissues (cortex and hippocampus) were collected for ex-vivo AChE activity analysis [1].

Protocol for Oral Administration in Piglets [2] [3]

These studies evaluated the protective effects of **Linarin** on intestinal health in an ETEC infection model.

- **Vehicle Preparation:** **Linarin** (purity $\geq 90\%$) was uniformly mixed into a standard basal diet for weaned piglets to create the experimental feed [2] [3].
- **Dosing Regimen:** Piglets had *ad libitum* (free) access to the **Linarin**-supplemented feed for a 21-day trial period. The dosage was set at **150 mg of Linarin per kilogram of feed** [2] [3].
- **Experimental Groups:** Piglets were divided into four groups: basal diet, basal diet with **Linarin**, basal diet with ETEC challenge, and basal diet with both **Linarin** and ETEC challenge.
- **Outcome Measures:** The study assessed diarrhea rate, colonic morphology, gene expression related to inflammation and barrier function, gut microbiota composition, and metabolomic profiles [2].

The following diagram maps out the decision-making workflow for selecting and testing a vehicle for **Linarin**, based on the protocols from the searched studies.



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Troubleshooting & Key Considerations

When designing your experiment, please keep the following points in mind:

- **DMSO Concentration:** While a 5% DMSO in saline solution is proven effective, it is considered a best practice to keep the final concentration of DMSO as low as possible to minimize potential

solvent-related toxicity or stress in animals [1].

- **Dosage Translation:** The effective oral dosage of **150 mg/kg feed** for piglets was determined based on prior studies in mouse models and converted using body surface area normalization [2] [3]. You may need to perform similar calculations for your specific animal model.
- **Purity of Compound:** The **Linarin** used in the piglet study had a purity of **≥90%** [3]. The purity of the compound can significantly impact biological activity and the accuracy of dosing, so it is a critical factor to report.
- **Vehicle Compatibility with Assays:** Always ensure that the chosen vehicle does not interfere with your downstream analytical techniques. For example, high concentrations of DMSO can affect some biochemical assays.

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References

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